Thermal Stability and Degradation Profile of Divanillin: A Technical Guide

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Compound of Interest		
Compound Name:	Divanillin	
Cat. No.:	B108160	Get Quote

Introduction

Divanillin, also known as dehydro**divanillin** or 5,5'-dehydro**divanillin**, is a dimeric derivative of vanillin. As a bio-based aromatic aldehyde, it serves as a valuable platform chemical for the synthesis of novel polymers, resins, and other functional materials. For researchers, scientists, and drug development professionals, understanding the thermal stability and degradation characteristics of **divanillin** is paramount for its effective utilization in applications requiring high-temperature processing, and for assessing the shelf-life and stability of **divanillin**-containing formulations. This technical guide provides an in-depth analysis of the thermal properties of **divanillin**, focusing on data obtained from thermogravimetric analysis (TGA).

Data Presentation: Thermal Stability

The thermal stability of **divanillin** has been investigated using thermogravimetric analysis to determine the temperatures at which the molecule begins to decompose and undergoes significant mass loss. The analysis, conducted under a synthetic air atmosphere, reveals a multi-stage degradation process.

Thermogravimetric Analysis (TGA) Data

The thermal degradation of **divanillin** occurs in distinct stages, as summarized in the table below. The onset temperature (Tonset) indicates the temperature at which significant mass loss begins. The peak degradation temperature (Tpeak) represents the point of the maximum rate of mass loss for a specific stage.

Thermal Event	Onset Temperature (Tonset) (°C)	Peak Temperature (Tpeak) (°C)	Mass Loss (%)	Description
Stage 1	~300	~345	~38%	Initial major decomposition of the molecule.
Stage 2	~450	~530	~62%	Decomposition and oxidation of the remaining char residue.

Data are estimated from the thermogram presented in "Electroreduction of **divanillin** to polyvanillin in an electrochemical flow reactor"[1].

Experimental Protocols

The data presented in this guide is based on the methodology described in the following peer-reviewed study. Adherence to a precise experimental protocol is crucial for obtaining reproducible results in thermal analysis.

Thermogravimetric Analysis (TGA)

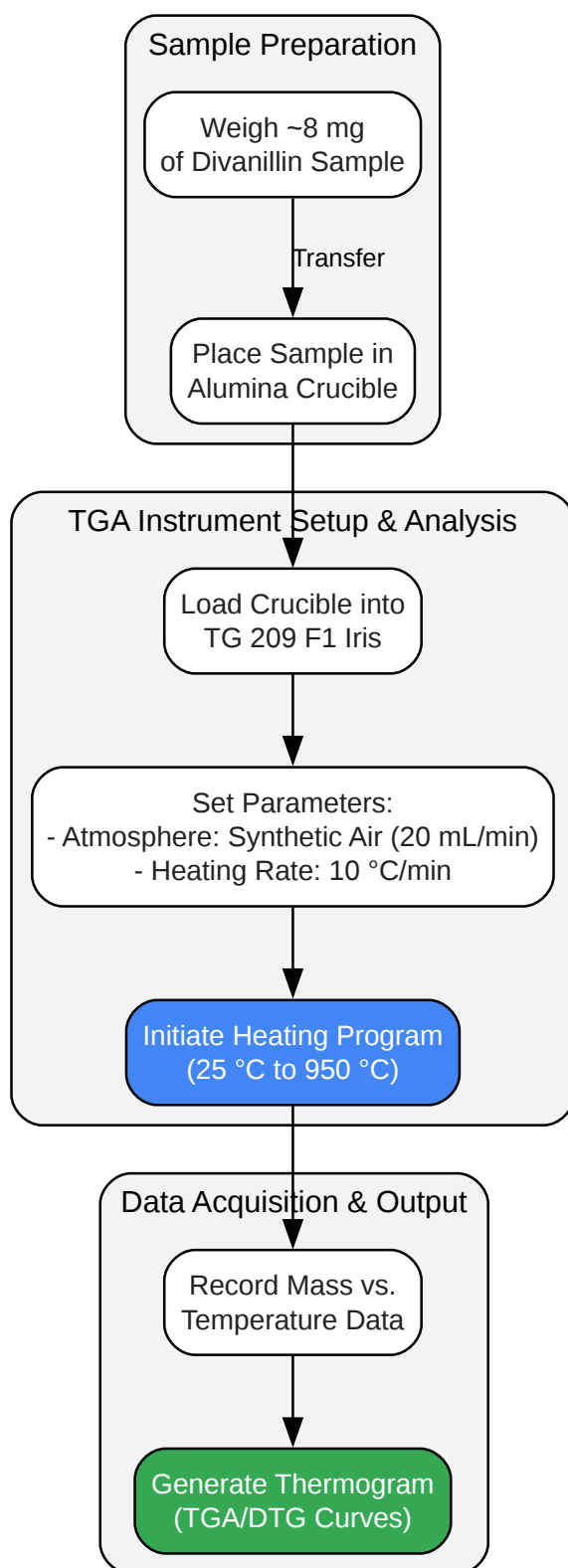The thermal stability of **divanillin** was characterized using the following protocol[1]:

- Instrument: TG 209 F1 Iris (Nietzsch)

- Sample Mass: Approximately 8 mg

- Crucible: Alumina (Al_2O_3)

- Atmosphere: Synthetic Air

- Flow Rate: 20 mL·min^{-1}

- Temperature Program: Heating from 25 °C to 950 °C

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- Heating Rate: 10 K·min^{-1} (10 °C·min^{-1})

Note: As of the latest literature review, detailed Differential Scanning Calorimetry (DSC) data and a comprehensive analysis of the specific thermal degradation products of **divanillin** (e.g., via Pyrolysis-GC-MS) are not readily available in peer-reviewed publications.

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for conducting the thermogravimetric analysis of a chemical compound like **divanillin**.

Sample Preparation

Weigh ~8 mg
of Divanillin Sample

Transfer

Place Sample in
Alumina Crucible

TGA Instrument Setup & Analysis

Load Crucible into
TG 209 F1 Iris

Set Parameters:
- Atmosphere: Synthetic Air (20 mL/min)
- Heating Rate: 10 °C/min

Initiate Heating Program
(25 °C to 950 °C)

Data Acquisition & Output

Record Mass vs.
Temperature Data

Generate Thermogram
(TGA/DTG Curves)

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Workflow for Thermogravimetric Analysis (TGA) of **Divanillin**.

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Degradation Profile

Based on the TGA data, the thermal degradation of **divanillin** in an air atmosphere is a two-stage process. The first major weight loss, commencing at approximately 300 °C, likely corresponds to the fragmentation of the molecule's primary structure, including the cleavage of the biphenyl linkage and the breakdown of the functional groups (aldehyde, hydroxyl, methoxy). The second stage, occurring at a much higher temperature range (starting around 450 °C), represents the slower thermal oxidation of the carbonaceous residue formed during the initial decomposition phase.

The logical relationship of the degradation process can be visualized as follows:
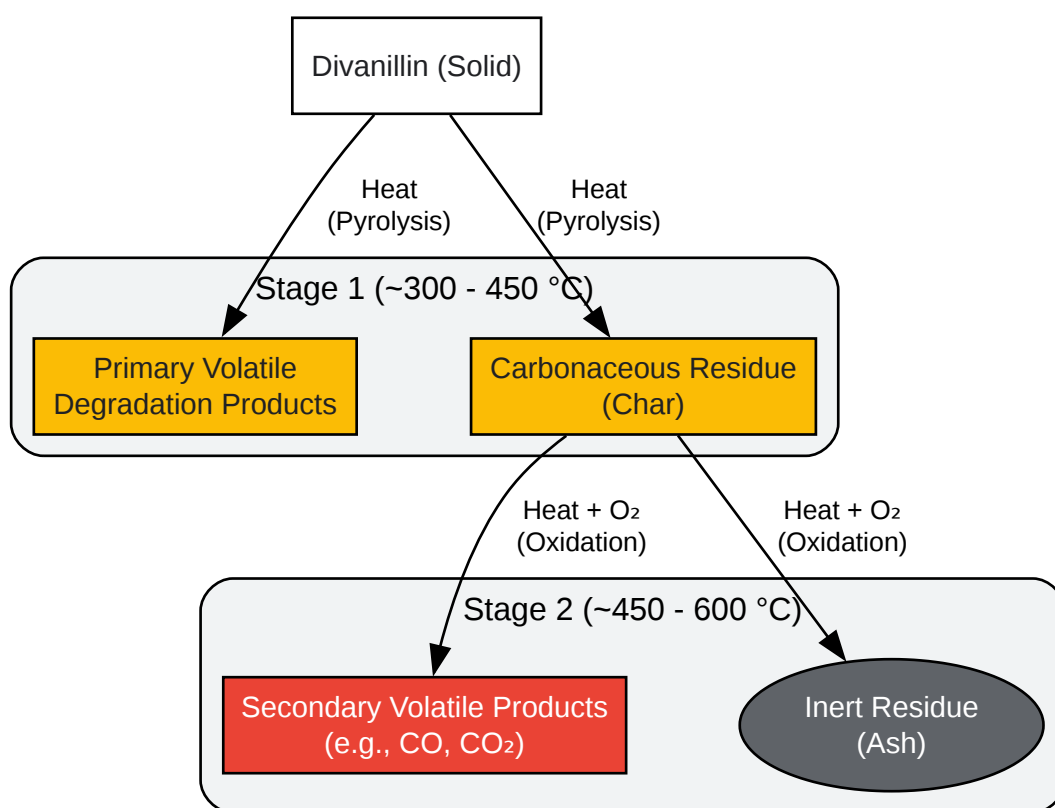
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Conceptual Two-Stage Thermal Degradation of **Divanillin** in Air.

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References

- 1. researchgate.net [researchgate.net]
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